

Chemical properties of 1-Chloro-5-(propan-2-yloxy)pentane

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Compound of Interest

Compound Name: 1-Chloro-5-(propan-2-yloxy)pentane

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An In-depth Technical Guide to the Chemical Properties and Synthetic Utility of **1-Chloro-5-(propan-2-yloxy)pentane**

Abstract

1-Chloro-5-(propan-2-yloxy)pentane is a bifunctional organic molecule possessing both a primary alkyl chloride and an isopropyl ether moiety. This unique combination makes it a valuable intermediate in synthetic organic chemistry, particularly in the development of complex molecular architectures relevant to pharmaceutical and materials science research. The terminal chloro group serves as a reactive handle for nucleophilic substitution, while the stable and lipophilic isopropoxy group can be used to modulate the physicochemical properties of target molecules. This guide provides a comprehensive overview of the compound's properties, synthesis, reactivity, and analytical characterization, offering field-proven insights for researchers, scientists, and drug development professionals.

Molecular Structure and Physicochemical Properties

1-Chloro-5-(propan-2-yloxy)pentane, with the molecular formula $C_8H_{17}ClO$, features a five-carbon aliphatic chain.^[1] One terminus is functionalized with a chlorine atom, creating a primary alkyl halide. The other end of the chain is connected via an ether linkage to an isopropyl group. This structure imparts a distinct set of physical and chemical characteristics that are crucial for its application in synthesis.

Table 1: Physicochemical Properties of **1-Chloro-5-(propan-2-yloxy)pentane**

Property	Value	Source
Molecular Formula	$C_8H_{17}ClO$	^[1]
Molecular Weight	164.67 g/mol	^[1]
IUPAC Name	1-chloro-5-(propan-2-yloxy)pentane	^[1]
Canonical SMILES	<chem>CC(C)OCCCCCl</chem>	^[1]
InChI Key	NWDFINNWCXIOQX-UHFFFAOYSA-N	^[1]
Boiling Point (estimated)	~190-200 °C	N/A (Estimated based on similar structures)

| Density (estimated) | ~0.95 g/cm³ | N/A (Estimated based on similar structures) |

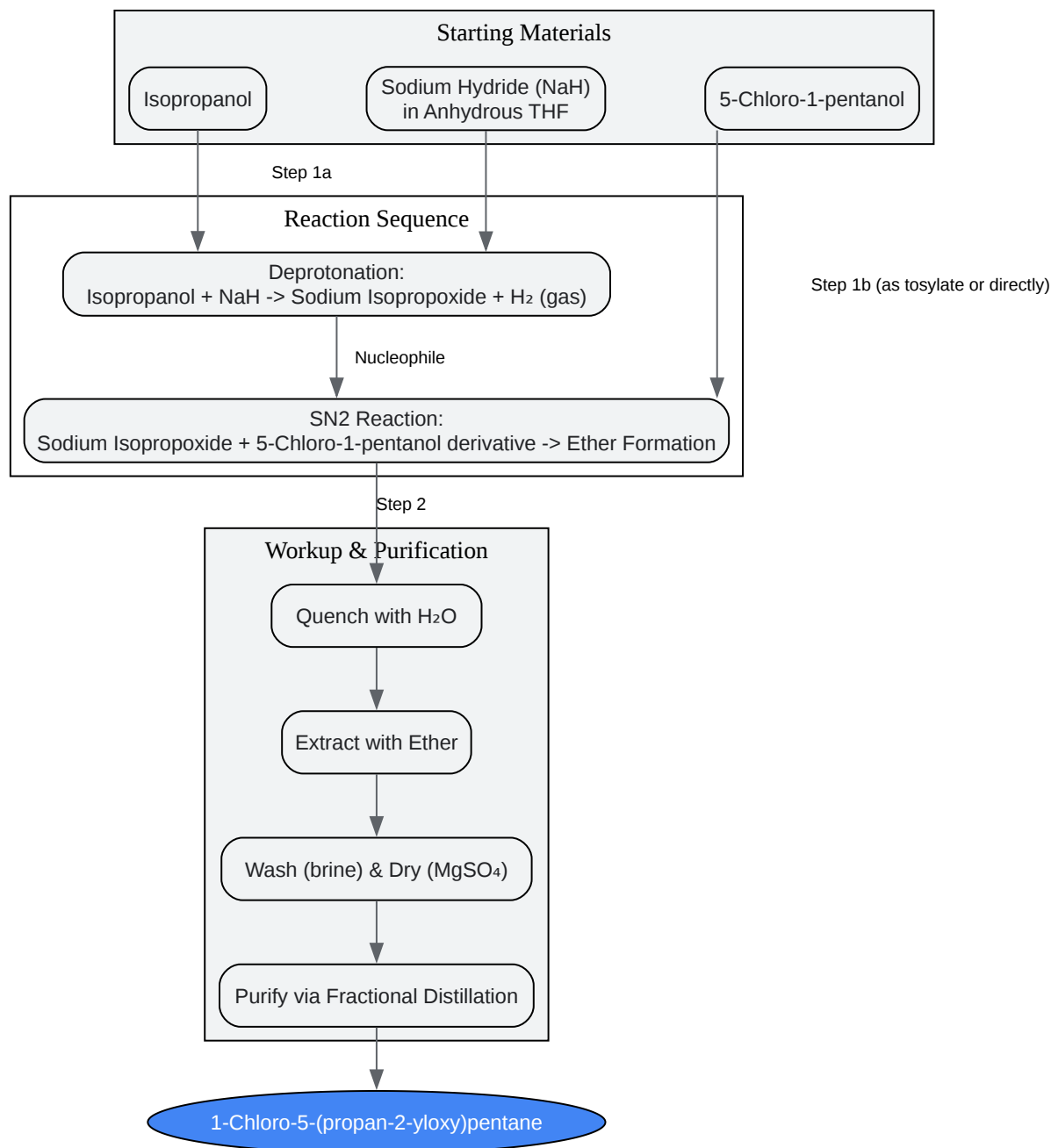
Synthesis Pathway: The Williamson Ether Synthesis

The most direct and industrially scalable method for preparing **1-Chloro-5-(propan-2-yloxy)pentane** is the Williamson ether synthesis.^{[2][3][4]} This classic organic reaction involves the nucleophilic substitution of a halide by an alkoxide ion. Given the structure of the target molecule, there are two plausible retrosynthetic disconnections. However, only one is synthetically viable due to the mechanistic constraints of the SN2 reaction.

Causality in Synthetic Design: The Williamson synthesis is highly sensitive to steric hindrance. The reaction proceeds via an SN2 mechanism, which requires the nucleophile to perform a "backside attack" on the carbon atom bearing the leaving group.^{[4][5]}

- Favored Pathway: Using a primary alkyl halide (e.g., 1,5-dichloropentane or 5-chloro-1-pentanol derivative) and a sterically accessible alkoxide (isopropoxide). This minimizes steric hindrance at the reaction center.
- Disfavored Pathway: Using a secondary alkyl halide (e.g., 2-chloropropane) and a primary alkoxide. The secondary nature of the halide would lead to a significant amount of the undesired E2 elimination byproduct (propene), as the alkoxide would act as a base rather than a nucleophile.^{[3][4][5]}

Therefore, the logical and efficient synthesis involves the reaction of sodium isopropoxide with a 5-chloropentyl derivative.



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Fig 1: Synthetic workflow for **1-Chloro-5-(propan-2-yloxy)pentane**.

Experimental Protocol: Synthesis via Williamson Etherification

Objective: To synthesize **1-Chloro-5-(propan-2-yloxy)pentane** from 5-chloro-1-pentanol and isopropanol.

Materials:

- 5-chloro-1-pentanol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous tetrahydrofuran (THF)
- Isopropanol
- Saturated aqueous ammonium chloride (NH₄Cl)
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate (MgSO₄)
- Diethyl ether

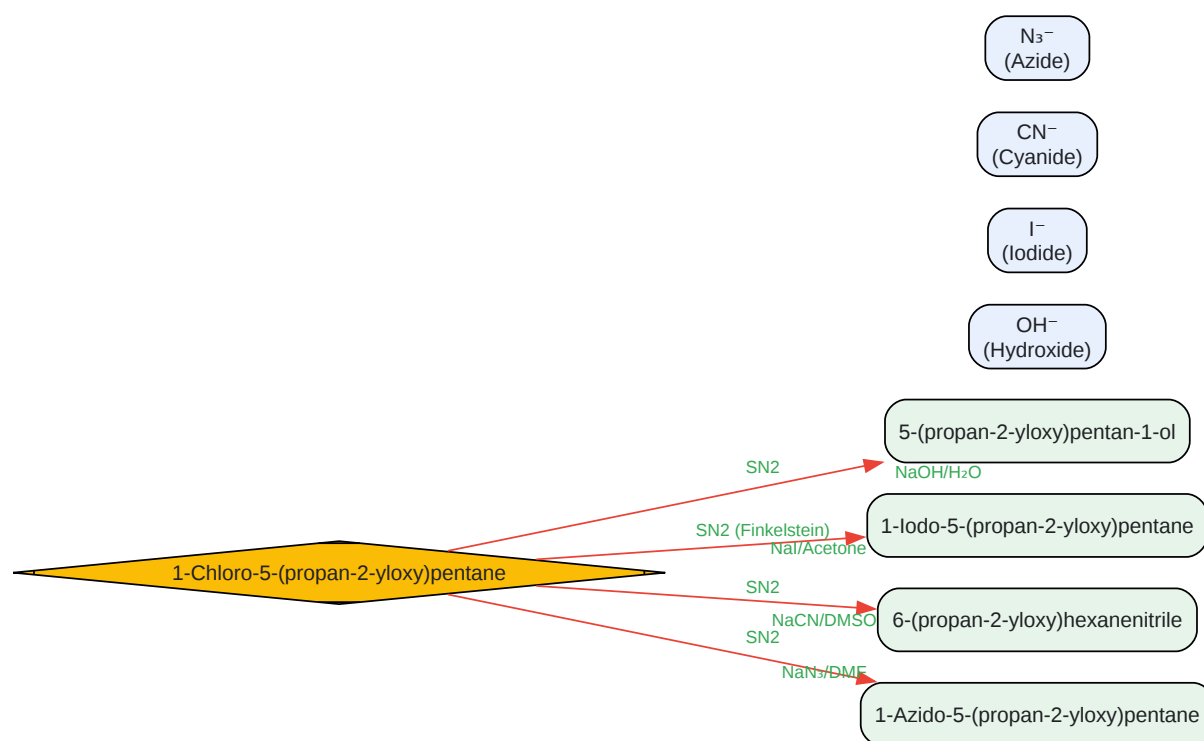
Procedure:

- **Alkoxide Formation:** To a flame-dried, three-necked flask under an inert atmosphere (N₂ or Ar), add anhydrous THF and sodium hydride (1.1 equivalents). Cool the suspension to 0 °C in an ice bath.
- Slowly add isopropanol (1.1 equivalents) dropwise to the stirred suspension. Expert Insight: The evolution of hydrogen gas is a visual indicator that the deprotonation is proceeding. This step is performed first to generate the potent isopropoxide nucleophile in situ.[6]
- Allow the mixture to warm to room temperature and stir for 30 minutes to ensure complete formation of sodium isopropoxide.

- Nucleophilic Substitution: Add 5-chloro-1-pentanol (1.0 equivalent) dropwise to the reaction mixture. Note: For improved yield, 5-chloro-1-pentanol can be first converted to a better leaving group, such as a tosylate, though the direct reaction with the alkoxide of the corresponding alcohol is often sufficient.
- Heat the reaction mixture to reflux (approx. 66 °C for THF) and monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Workup: Once the reaction is complete, cool the mixture to 0 °C and cautiously quench the excess NaH by slow, dropwise addition of saturated aqueous NH₄Cl.
- Transfer the mixture to a separatory funnel and dilute with diethyl ether and water. Separate the organic layer.
- Wash the organic layer sequentially with water and then brine to remove residual salts and THF.
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent using a rotary evaporator.
- Purification: Purify the resulting crude oil by fractional distillation under reduced pressure to yield pure **1-Chloro-5-(propan-2-yloxy)pentane**.
- Validation: Confirm the structure and purity of the final product using ¹H NMR, ¹³C NMR, and FT-IR spectroscopy.

Chemical Reactivity and Mechanistic Pathways

The reactivity of **1-Chloro-5-(propan-2-yloxy)pentane** is dominated by the primary alkyl chloride. This functional group is an excellent electrophile for bimolecular nucleophilic substitution (S_N2) reactions.^[1] The carbon atom bonded to the chlorine is sterically unhindered, making it highly susceptible to attack by a wide range of nucleophiles.^[1] The S_N1 pathway is strongly disfavored due to the inherent instability of the primary carbocation intermediate that would need to form.^[1]



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Fig 2: Key $\text{S}_\text{N}2$ reactivity pathways of **1-Chloro-5-(propan-2-yloxy)pentane**.

Key Synthetic Transformations:

- Conversion to Alcohols: Reaction with hydroxide ions (e.g., from NaOH) yields the corresponding primary alcohol, 5-(propan-2-yloxy)pentan-1-ol.[1] This is a fundamental transformation for introducing a hydroxyl group.
- Finkelstein Reaction: Treatment with sodium iodide in acetone converts the alkyl chloride to the more reactive 1-iodo-5-(propan-2-yloxy)pentane.[1] Expert Insight: This reaction is driven to completion by Le Châtelier's principle, as the sodium chloride byproduct is insoluble in

acetone and precipitates out, shifting the equilibrium toward the desired product.^[1] The resulting alkyl iodide is a superior substrate for subsequent C-C bond-forming reactions like Suzuki or Sonogashira couplings (after appropriate functionalization).

- **Formation of Nitriles and Azides:** Reaction with sodium cyanide or sodium azide provides access to terminal nitriles and azides, respectively. These functional groups are incredibly versatile, serving as precursors to amines, carboxylic acids, and triazoles (via click chemistry).

Spectroscopic and Analytical Characterization

Definitive identification and purity assessment of **1-Chloro-5-(propan-2-yloxy)pentane** rely on a combination of spectroscopic techniques. Below are the predicted data based on the compound's structure and analysis of analogous molecules.

¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show six distinct signals.

Table 2: Predicted ¹H NMR Spectral Data (400 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~3.60	Septet	1H	-O-CH(CH ₃) ₂	Deshielded by oxygen; split by 6 adjacent methyl protons.
~3.54	Triplet	2H	-CH ₂ -Cl	Most deshielded aliphatic protons due to the electron-withdrawing chlorine atom.
~3.38	Triplet	2H	-O-CH ₂ -	Deshielded by the adjacent ether oxygen.
~1.79	Quintet	2H	-CH ₂ -CH ₂ -Cl	Adjacent to the CH ₂ Cl group.
~1.58	Quintet	2H	-O-CH ₂ -CH ₂ -	Adjacent to the OCH ₂ group.
~1.45	Sextet	2H	-CH ₂ -CH ₂ -CH ₂ -	Central methylene group in the pentane chain.

| ~1.15 | Doublet | 6H | -CH(CH₃)₂ | Shielded methyl protons split by the single methine proton. |

¹³C NMR Spectroscopy (Predicted)

The ¹³C NMR spectrum is expected to display seven unique carbon signals, as the two methyl groups of the isopropyl moiety are chemically equivalent.

Table 3: Predicted ¹³C NMR Spectral Data (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment	Rationale
~72.0	-O-CH(CH ₃) ₂	Deshielded methine carbon of the ether.
~70.5	-O-CH ₂ -	Deshielded methylene carbon of the ether.
~45.0	-CH ₂ -Cl	Carbon directly bonded to chlorine is significantly deshielded.
~32.5	-CH ₂ -CH ₂ Cl	Aliphatic carbon adjacent to the C-Cl carbon.
~29.5	-O-CH ₂ -CH ₂ -	Aliphatic carbon beta to the ether oxygen.
~22.5	-CH ₂ -CH ₂ -CH ₂ -	Central, most shielded pentane chain carbon.

| ~22.0 | -CH(CH₃)₂ | Equivalent methyl carbons of the isopropyl group. |

FT-IR Spectroscopy (Predicted)

- 2970-2860 cm⁻¹: Strong, sharp peaks corresponding to C-H stretching vibrations of the alkyl groups.
- 1465 cm⁻¹ & 1380 cm⁻¹: C-H bending vibrations. The peak at 1380 cm⁻¹ may show a characteristic doublet for the isopropyl group.
- ~1115 cm⁻¹: Strong, prominent C-O-C asymmetric stretching vibration, characteristic of an ether linkage.
- ~725 cm⁻¹: Moderate peak corresponding to the C-Cl stretching vibration.

Mass Spectrometry (Predicted)

- Molecular Ion (M⁺): A peak at m/z = 164, with a characteristic M+2 isotope peak at m/z = 166 in an approximate 3:1 ratio, confirming the presence of a single chlorine atom.

- Major Fragments: Expect fragmentation patterns involving the loss of the chlorine atom (M-35), loss of the isopropyl group (M-43), and alpha-cleavage adjacent to the ether oxygen.

Applications in Research and Drug Development

The bifunctional nature of **1-Chloro-5-(propan-2-yloxy)pentane** makes it a versatile building block.

- Scaffold and Linker Synthesis: The five-carbon chain acts as a flexible linker, while the terminal chloride allows for covalent attachment to other molecules of interest (e.g., proteins, resins, or other pharmacophores). The isopropoxy group can enhance solubility in nonpolar media and provide steric bulk.
- Precursor for Pharmaceutical Intermediates: Halogenated compounds are foundational in medicinal chemistry, with over 250 FDA-approved drugs containing chlorine.^{[7][8]} This molecule can be used to introduce the 5-(isopropoxy)pentyl side chain into heterocyclic cores or other active molecules, a common strategy in drug discovery to explore structure-activity relationships (SAR).^{[8][9]}
- Method Development: It can serve as a model substrate for developing new nucleophilic substitution methodologies or for studying reaction kinetics due to its clear spectroscopic signatures and predictable reactivity.^[1]

Safety and Handling

As a halogenated organic compound, **1-Chloro-5-(propan-2-yloxy)pentane** requires careful handling in a well-ventilated chemical fume hood.

- Hazards: While specific data is not available, analogous primary alkyl chlorides are considered irritants to the skin, eyes, and respiratory system. They may be harmful if swallowed, inhaled, or absorbed through the skin.^[10] It is expected to be a combustible liquid.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.^[11]

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from strong oxidizing agents and strong bases.[\[11\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

Conclusion

1-Chloro-5-(propan-2-yloxy)pentane is a strategically designed synthetic intermediate whose value lies in its predictable and selective reactivity. A thorough understanding of its synthesis via the Williamson ether reaction, its propensity for SN2 substitutions at the primary chloride, and its analytical characteristics allows researchers to effectively incorporate this molecule into complex synthetic campaigns. Its application as a linker and a precursor for novel chemical entities underscores its utility in the demanding fields of drug discovery and materials science.

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